

9-(prop-2-yn-1-yl)-9H-carbazole molecular weight and formula

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Compound of Interest

Compound Name: 9-(prop-2-yn-1-yl)-9H-carbazole

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Technical Guide: 9-(prop-2-yn-1-yl)-9H-carbazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and a generalized synthetic approach for **9-(prop-2-yn-1-yl)-9H-carbazole**, a molecule of interest in organic synthesis and materials science.

Core Compound Data

The fundamental molecular properties of **9-(prop-2-yn-1-yl)-9H-carbazole** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value
Molecular Formula	C ₁₅ H ₁₁ N[1][2][3]
Molecular Weight	205.26 g/mol [1]
Monoisotopic Mass	205.08914 Da[4]
Physical Form	Solid[5]
CAS Number	4282-77-3[1][5]

Experimental Protocols: A Generalized Approach

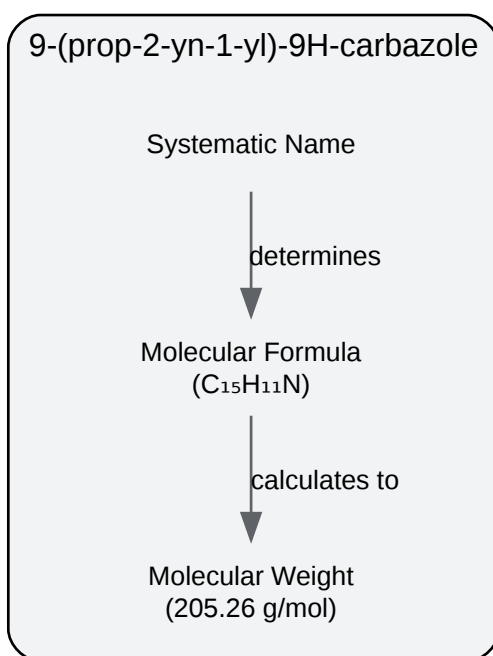
While specific, detailed experimental protocols are often proprietary or published within subscription-based journals, a general and widely applicable method for the synthesis of **9-(prop-2-yn-1-yl)-9H-carbazole** is the N-alkylation of carbazole. This involves the reaction of carbazole with a propargyl halide (e.g., propargyl bromide) in the presence of a base.

A typical laboratory procedure would follow these steps:

- **Reactant Preparation:** Carbazole is dissolved in a suitable aprotic polar solvent, such as dimethylformamide (DMF) or acetonitrile.
- **Deprotonation:** A base is added to the solution to deprotonate the nitrogen atom of the carbazole, forming a carbazolide anion. Common bases for this reaction include sodium hydride (NaH), potassium carbonate (K_2CO_3), or cesium carbonate (Cs_2CO_3).
- **Alkylation:** Propargyl bromide (or a similar propargyl halide) is added to the reaction mixture. The carbazolide anion acts as a nucleophile, attacking the electrophilic carbon of the propargyl halide and displacing the bromide to form the N-C bond.
- **Reaction Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC) until the starting material (carbazole) is consumed.
- **Workup:** Once the reaction is complete, the mixture is typically quenched with water and extracted with an organic solvent (e.g., ethyl acetate). The organic layers are combined, washed with brine, dried over an anhydrous salt (e.g., $MgSO_4$), and the solvent is removed under reduced pressure.
- **Purification:** The crude product is then purified, most commonly by column chromatography on silica gel, to yield the pure **9-(prop-2-yn-1-yl)-9H-carbazole**.

Conceptual Diagrams

The following diagrams illustrate the logical relationships and a generalized workflow for the synthesis of **9-(prop-2-yn-1-yl)-9H-carbazole**.



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Figure 1: Logical relationship of compound properties.



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Figure 2: Generalized experimental workflow for synthesis.

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